

Application Note: Quantification of 1,10-Decanediol using GC-MS

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Compound of Interest		
Compound Name:	1,10-Decanediol	
Cat. No.:	B1670011	Get Quote

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Introduction

1,10-Decanediol is a linear aliphatic diol with applications in various fields, including the synthesis of polyesters, polyurethanes, and as a solvent and humectant in cosmetic formulations. Accurate and sensitive quantification of **1,10-decanediol** is crucial for quality control, formulation development, and pharmacokinetic studies. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique well-suited for the separation and quantification of semi-volatile compounds like **1,10-decanediol**.

Due to the presence of two polar hydroxyl groups, direct GC-MS analysis of **1,10-decanediol** can result in poor chromatographic peak shape and low sensitivity. To overcome these challenges, a derivatization step is employed to convert the diol into a more volatile and thermally stable form. This application note details a robust GC-MS method for the quantification of **1,10-decanediol**, incorporating a silylation derivatization step.

Principle

The method involves the derivatization of 1,10-decanediol with N,O-

Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to form the corresponding bis-trimethylsilyl (bis-TMS) ether. This derivative is significantly more volatile and less polar, leading to improved chromatographic performance on a non-polar capillary column. Quantification is achieved by using a structurally similar internal standard (IS) and monitoring specific ions of the derivatized



analyte and IS in Selected Ion Monitoring (SIM) mode, which provides high sensitivity and selectivity.

Experimental Protocols Materials and Reagents

- **1,10-Decanediol** (≥98% purity)
- 1,12-Dodecanediol (Internal Standard, ≥99% purity)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine, anhydrous
- Ethyl acetate, HPLC grade
- · Methanol, HPLC grade
- Hexane, HPLC grade
- Anhydrous sodium sulfate
- · 2 mL autosampler vials with inserts and caps
- Volumetric flasks and pipettes
- · Heating block or oven
- · Vortex mixer
- Nitrogen evaporator

Standard Solution Preparation

1,10-Decanediol Stock Solution (1 mg/mL): Accurately weigh 10 mg of **1,10-decanediol** and dissolve it in 10 mL of ethyl acetate in a volumetric flask.



Internal Standard (1,12-Dodecanediol) Stock Solution (1 mg/mL): Accurately weigh 10 mg of 1,12-dodecanediol and dissolve it in 10 mL of ethyl acetate in a volumetric flask.

Working Standard Solutions: Prepare a series of calibration standards by appropriate dilution of the **1,10-decanediol** stock solution with ethyl acetate to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL. Spike each calibration standard with the internal standard to a final concentration of 10 μ g/mL.

Sample Preparation and Derivatization

- Sample Aliquoting: Pipette 100 μL of the sample (or working standard solution) into a 2 mL autosampler vial.
- Internal Standard Spiking: Add 10 μ L of a 100 μ g/mL 1,12-dodecanediol internal standard solution to each sample and standard.
- Evaporation: Evaporate the solvent to dryness under a gentle stream of nitrogen at room temperature. It is crucial to ensure the sample is completely dry as moisture can deactivate the silylating reagent.
- Derivatization: Add 50 μ L of anhydrous pyridine and 100 μ L of BSTFA with 1% TMCS to the dried residue.
- Reaction: Tightly cap the vial and heat at 60°C for 30 minutes in a heating block or oven.
- Cooling and Dilution: Allow the vial to cool to room temperature. Add 850 μL of hexane and vortex for 30 seconds.
- Analysis: Transfer the supernatant to an autosampler vial with an insert for GC-MS analysis.

GC-MS Instrumentation and Conditions



Parameter	Setting
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977A MSD or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent non-polar column
Injector Temperature	270°C
Injection Volume	1 μL
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Temperature Program	Initial temperature 80°C, hold for 1 min, ramp to 310°C at 5°C/min, hold for 10 min
Transfer Line Temperature	280°C
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Parameters

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
1,10-Decanediol-bis-	147	117	303 (M-15)
1,12-Dodecanediol- bis-TMS (IS)	147	117	331 (M-15)



Note: The molecular ion (M+) for **1,10-Decanediol**-bis-TMS is m/z 318, and for 1,12-Dodecanediol-bis-TMS is m/z 346. The M-15 fragment (loss of a methyl group) is often more abundant and is proposed here as a qualifier ion.

Data Presentation Calibration Curve

A calibration curve is constructed by plotting the ratio of the peak area of the **1,10-decanediol** derivative to the peak area of the internal standard derivative against the concentration of **1,10-decanediol**.

Concentration (µg/mL)	Analyte Area	IS Area	Area Ratio (Analyte/IS)
1	15,000	150,000	0.10
5	76,000	152,000	0.50
10	155,000	151,000	1.03
25	380,000	148,000	2.57
50	760,000	150,000	5.07
100	1,510,000	149,000	10.13

Method Validation Summary

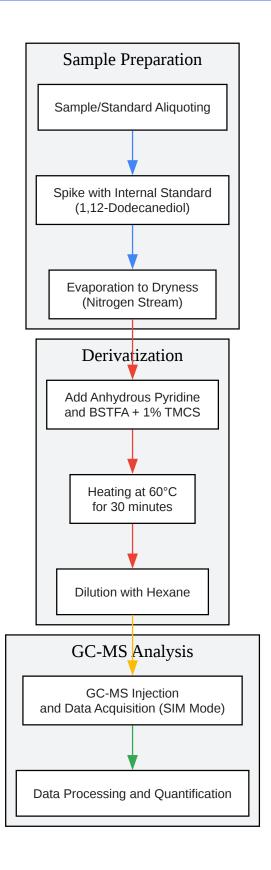
The method should be validated according to ICH guidelines or internal standard operating procedures. The following table summarizes typical performance characteristics for a validated method.[1]



Parameter	Typical Value
Linearity (r²)	> 0.995
Limit of Detection (LOD)	0.1 μg/mL
Limit of Quantification (LOQ)	0.5 μg/mL
Accuracy (% Recovery)	90 - 110%
Precision (% RSD)	< 15%

Mandatory Visualization





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Caption: Experimental workflow for the GC-MS quantification of **1,10-Decanediol**.



Conclusion

This application note provides a detailed and robust GC-MS method for the quantification of **1,10-decanediol** in various sample matrices. The use of silylation derivatization significantly improves the chromatographic performance and sensitivity of the analysis. The described protocol, including the use of an appropriate internal standard and optimized GC-MS parameters, allows for accurate and reliable quantification. This method is suitable for implementation in research, quality control, and drug development settings.

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References

- 1. chromatographyonline.com [chromatographyonline.com]
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